

Application Note: 5-Oxocyclohex-3-enecarboxylic Acid as a Chiral Scaffold

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Compound of Interest

Compound Name: 5-Oxocyclohex-3-enecarboxylic acid

CAS No.: 22748-45-4

Cat. No.: B3031285

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Executive Summary

5-Oxocyclohex-3-enecarboxylic acid is a high-value chiral building block derived primarily from (-)-Quinic acid or (-)-Shikimic acid. Its structure features a cyclic enone (Michael acceptor) and a carboxylic acid handle, making it a "privileged scaffold" for the synthesis of neuraminidase inhibitors (e.g., Oseltamivir/Tamiflu), gabapentinoids, and complex alkaloids.

This guide provides a validated workflow for:

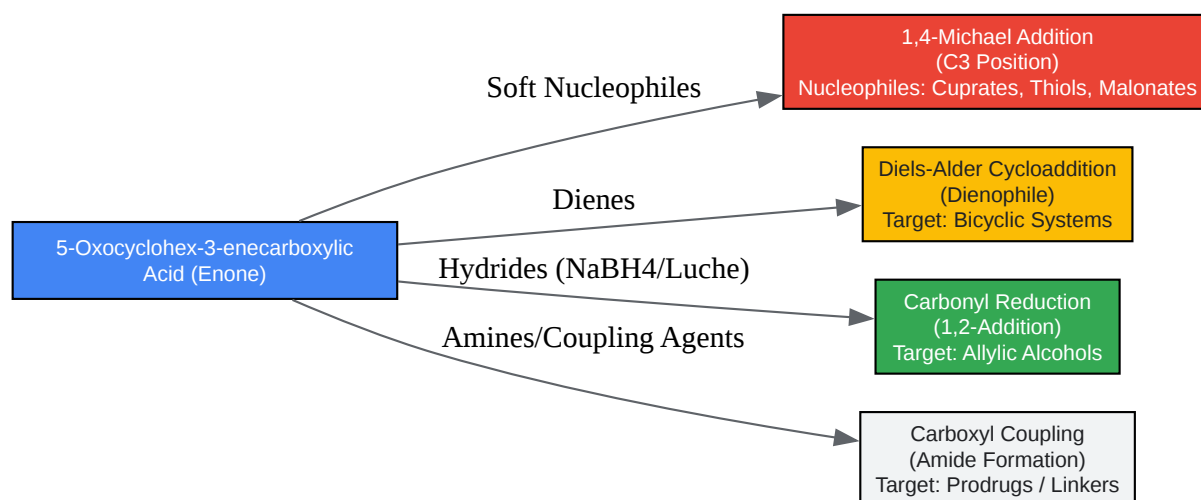
- Sourcing/Synthesis: Converting (-)-Quinic acid to the enone scaffold.
- Functionalization: Executing stereoselective Michael additions.
- Application: Mapping its utility in drug discovery pipelines.

Structural Analysis & Reactivity Profile[1]

The molecule represents a "Janus" intermediate—simultaneously an acid and an electrophile. Its utility stems from the ability to functionalize the ring with high stereocontrol, dictated by the existing chiral centers (if protected) or the inherent ring conformation.

Reactivity Map

The following diagram illustrates the divergent reactivity pathways available to this scaffold.



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Figure 1: Divergent reactivity profile of the **5-oxocyclohex-3-enecarboxylic acid** scaffold.

Protocol A: Synthesis from (-)-Quinic Acid

While the molecule can be purchased, in-house synthesis from (-)-Quinic acid is cost-effective and ensures enantiomeric purity. This route leverages the natural chirality of Quinic acid to establish the ring geometry.

Mechanism:

- Protection: Formation of a cyclohexylidene or isopropylidene acetal.
- Oxidation: Conversion of the C5 hydroxyl to a ketone.

- Elimination:

-elimination of the C4-hydroxyl group to install the double bond.

Materials:

- Starting Material: (-)-Quinic Acid (CAS: 77-95-2).
- Reagents: Cyclohexanone (or Acetone), p-Toluenesulfonic acid (pTsOH), Sodium Periodate (NaIO₄) or Dess-Martin Periodinane.
- Solvents: Benzene/Toluene (for Dean-Stark), Dichloromethane.

Step-by-Step Methodology:

Step 1: Acetal Protection (Lactonization)

- Setup: Equip a 1L Round Bottom Flask (RBF) with a Dean-Stark trap and reflux condenser.
- Reaction: Suspend (-)-Quinic acid (19.2 g, 100 mmol) in benzene (or toluene, 300 mL). Add cyclohexanone (25 mL) and catalytic pTsOH (100 mg).
- Process: Reflux for 12–16 hours until water separation ceases. The reaction simultaneously forms the lactone and protects the cis-3,4-diol.
- Workup: Cool to RT, wash with sat. NaHCO₃, dry over MgSO₄, and concentrate.
- Validation: TLC (Hexane/EtOAc 1:1) should show a major less polar spot.

Step 2: Oxidation & Elimination (The One-Pot Cascade)

Note: Modern variants often use Sodium Periodate for cleavage/elimination sequences, but the oxidation-elimination route is standard for retaining the 6-membered ring.

- Oxidation: Dissolve the protected lactone (10 mmol) in CH₂Cl₂ (50 mL). Add Dess-Martin Periodinane (1.1 equiv) at 0°C. Stir for 2 hours.
- Elimination: Add DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene, 1.2 equiv) dropwise to the ketone solution. Stir at RT for 4 hours.

- Quench: Pour into sat. NH_4Cl solution. Extract with EtOAc.[\[1\]](#)[\[2\]](#)
- Purification: Flash chromatography (SiO_2 , Hexane/EtOAc gradient).
- Product: Ethyl 5-oxocyclohex-3-enecarboxylate (if ethanolysis is performed) or the corresponding lactone intermediate.

Key Checkpoint:

- ^1H NMR (CDCl_3): Look for the diagnostic enone signals: two doublets (or ddd) in the 6.0–7.0 ppm region (alkene protons) and the disappearance of the C4/C5 carbinol protons.

Protocol B: Stereoselective Michael Addition

This protocol demonstrates the addition of a soft nucleophile (Thiol) to the enone. This is a model reaction for introducing heteroatoms (S, N, O) or carbon chains (via Cuprates) with high stereocontrol.

Objective:

To synthesize cis-3-(R-thio)-5-oxocyclohexanecarboxylic acid derivatives.

Materials:

- Substrate: Ethyl 5-oxocyclohex-3-enecarboxylate (1.0 equiv).
- Nucleophile: Thiophenol (or Benzyl mercaptan) (1.1 equiv).
- Catalyst: Triethylamine (TEA) or Cinchona alkaloid (for enantioselective induction if starting with racemic material).
- Solvent: THF or Toluene.

Procedure:

- Preparation: Dissolve the enone (1.0 mmol) in anhydrous THF (5 mL) under Nitrogen atmosphere.
- Cooling: Cool the solution to 0°C to suppress polymerization or 1,2-addition.

- Addition: Add the Thiol (1.1 mmol) followed by catalytic TEA (0.1 mmol).
 - Note: For asymmetric catalysis on racemic substrates, replace TEA with a chiral organocatalyst (e.g., Takemoto's catalyst).
- Monitoring: Stir at 0°C for 2 hours. Monitor by TLC.[3] The UV-active enone spot will disappear, replaced by a saturated ketone spot.
- Workup: Dilute with Et₂O, wash with 1M HCl (to remove amine), then brine. Dry and concentrate.

Data Analysis (Self-Validation):

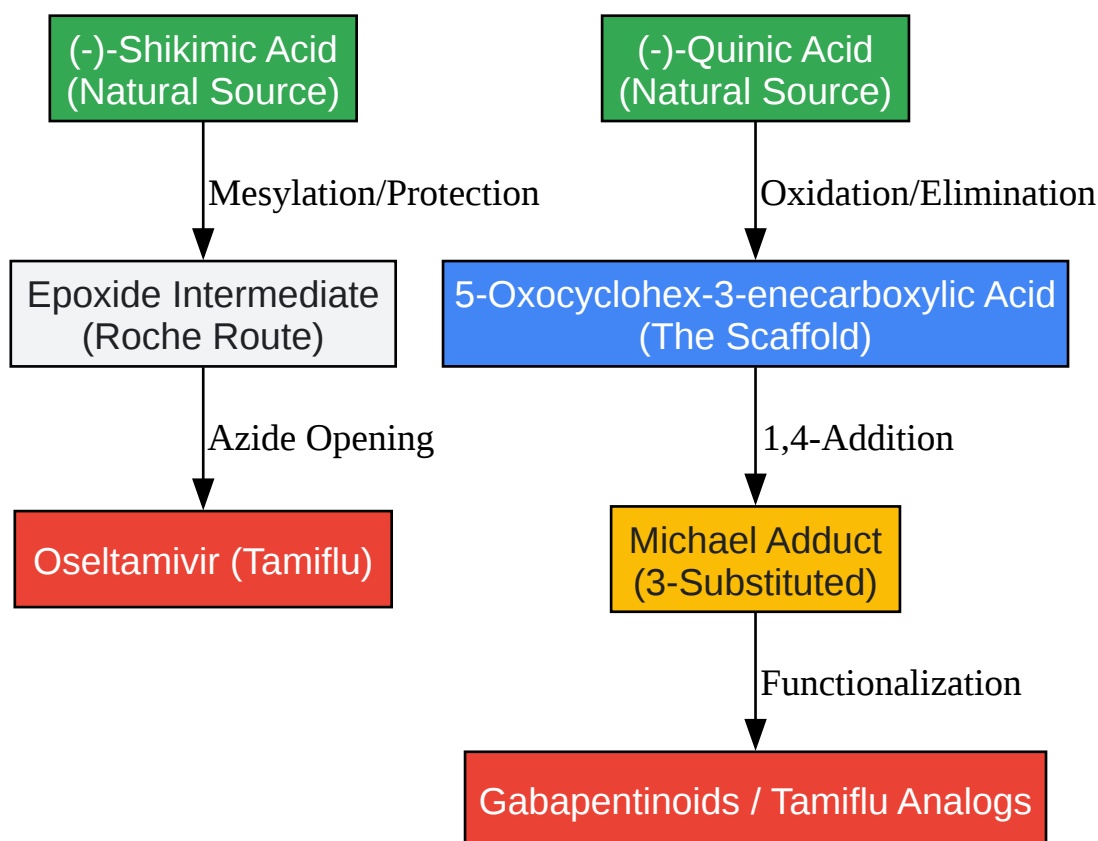
Parameter	Observation	Interpretation
TLC	Disappearance of UV-active starting material ($R_f \sim 0.5$).	Complete consumption of enone.
¹ H NMR	Loss of signals at 6.0–7.0 ppm.	Saturation of the double bond (Successful 1,4-addition).
¹ H NMR	New multiplet at ~3.0–3.5 ppm.	Proton alpha to the new thio-ether group.
IR	Shift of C=O stretch from ~1680 cm ⁻¹ (conjugated) to ~1715 cm ⁻¹ (saturated).	Confirmation of enone loss.

Case Study: The Oseltamivir (Tamiflu) Connection

While the commercial Roche synthesis of Oseltamivir utilizes (-)-Shikimic acid via an epoxide intermediate, **5-oxocyclohex-3-enecarboxylic acid** serves as a critical alternative scaffold for "second-generation" neuraminidase inhibitors and gabapentinoids.

Workflow Comparison

The diagram below highlights where this specific molecule fits into the broader landscape of antiviral synthesis compared to the industrial standard.



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Figure 2: Strategic positioning of the enone scaffold versus the standard Roche epoxide route.

Why use the Enone?

- Diversity: Allows introduction of carbon nucleophiles at C3 (unavailable in the epoxide opening route).
- Gabapentin Synthesis: The saturated form (via reduction of the enone) is a direct precursor to Gabapentin (Neurontin), utilizing the carboxylic acid for the Curtius rearrangement sequence.

Safety & Handling Information

Hazard Classification (GHS):

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Storage:

- Store at 2–8°C under inert gas (Argon/Nitrogen). The enone functionality makes it susceptible to polymerization or oxidation upon prolonged exposure to air/light.

Disposal:

- Dispose of as hazardous organic waste. Do not release into drains.

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